

An In-depth Technical Guide to the Safe Handling of Tridecyl Acrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tridecyl acrylate

Cat. No.: B1594421

[Get Quote](#)

This guide provides comprehensive safety and handling information for **tridecyl acrylate** (CAS No. 3076-04-8), tailored for researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

Chemical and Physical Properties

Tridecyl acrylate is a clear liquid and a member of the acrylate esters family.^[1] It is utilized as a monomer in the synthesis of various polymers and copolymers, contributing to the development of adhesives, coatings, and resins.^[1]

Property	Value	Reference
CAS Number	3076-04-8	
Molecular Formula	C16H30O2	
Molecular Weight	254.41 g/mol	
Appearance	Clear liquid	^[2]
Boiling Point	150°C @ 10mm Hg	^[1]
Flash Point	118°C	^[1]
Density	0.881 g/cm ³	^[1]

Hazard Identification and Classification

Tridecyl acrylate is classified as a hazardous substance. The following table summarizes its GHS classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Skin Sensitization	1B	H317: May cause an allergic skin reaction
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Sources:[2][3][4][5]

Signal Word:Warning[4] or Danger[2][5]

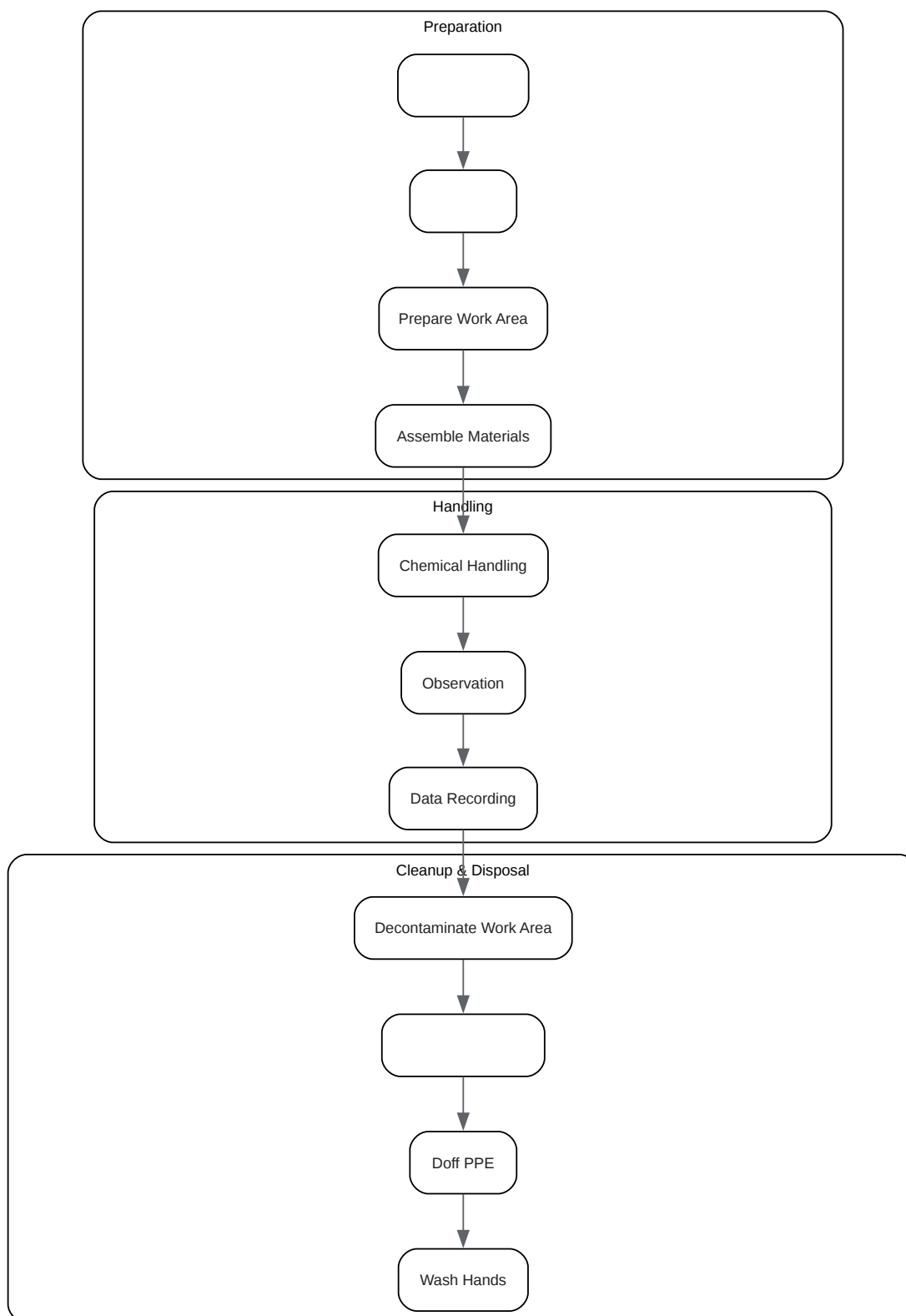
Toxicological Data

The toxicity of acrylates generally decreases with increasing molecular weight.[2] However, **tridecyl acrylate** still presents notable toxicological concerns.

Test Type	Species	Route of Exposure	Dose/Duration	Result	Reference
LD50 (Lethal Dose, 50%)	Rat	Oral	44700 uL/kg	Details of toxic effects not reported other than lethal dose value.	
Eye Irritation	Rabbit	External	24 hours	Rated 2 on a scale of 1 to 10 (10 being the most severe).	[2] [6]

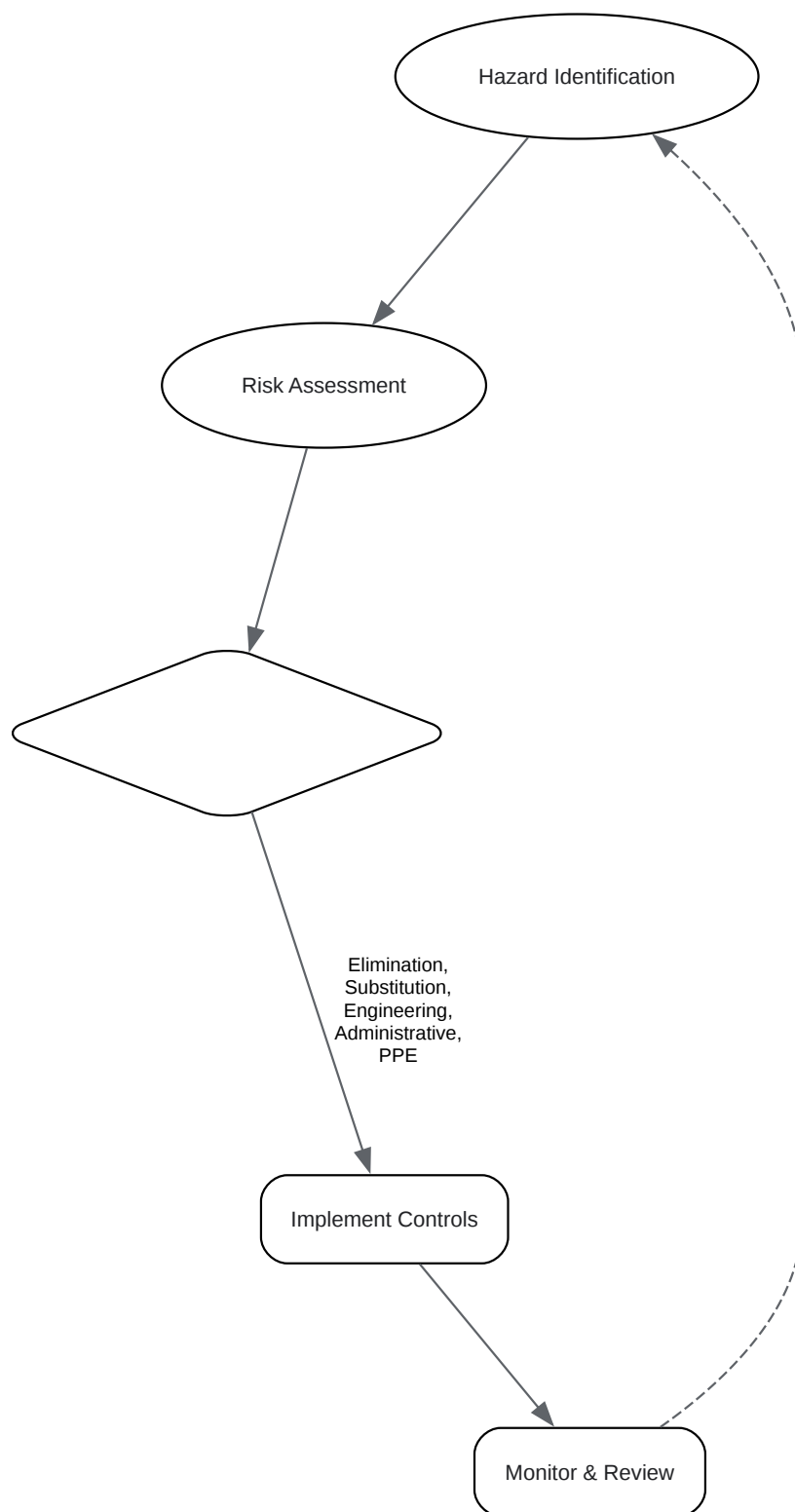
Experimental Protocols

While specific, detailed experimental protocols for the toxicological data cited are not publicly available, the following diagrams illustrate generalized workflows for key laboratory procedures involving hazardous chemicals like **tridecyl acrylate**.



[Click to download full resolution via product page](#)

A generalized workflow for handling hazardous chemicals in a laboratory setting.



[Click to download full resolution via product page](#)

A logical flowchart for hazard identification and mitigation.

Safe Handling and Storage

Handling:

- Avoid contact with skin and eyes.[3]
- Use in a well-ventilated area, preferably within a chemical fume hood.[4][7]
- Do not breathe vapors or mists.[4]
- Take precautionary measures against static discharge.
- Wash hands thoroughly after handling and before breaks.[3][4]
- Contaminated work clothing should not be allowed out of the workplace.[4]

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[4]
- Store away from direct sunlight, heat, and sources of ignition.[4]
- The effectiveness of phenolic inhibitors is dependent on the presence of oxygen; therefore, monomers must be stored under air rather than an inert atmosphere.[2]
- Store separately from strong oxidizing agents, strong reducing agents, free radical generators, and peroxides.[4]

Personal Protective Equipment (PPE)

A crucial aspect of safety is the consistent and correct use of PPE.

PPE Type	Specifications	Reference
Eye/Face Protection	Safety glasses with side-shields or chemical splash goggles. A face shield may be necessary for larger quantities.	[3] [4] [7]
Skin Protection	Handle with impervious gloves (e.g., nitrile). Gloves must be inspected prior to use and disposed of properly. A complete suit protecting against chemicals may be required depending on the scale of work.	[2] [3] [4]
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. If ventilation is insufficient, a NIOSH-approved respirator may be required.	[3] [7]

First-Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First-Aid Procedure	Reference
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[3][4]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.	[3][4]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a physician.	[3][4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[3][4]

Accidental Release and Fire-Fighting Measures

Accidental Release:

- Use personal protective equipment.[3]
- Ensure adequate ventilation.[3]
- Evacuate personnel to safe areas.[3]
- Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3][4]
- Contain and collect spillage with inert absorbent material and place it into suitable, closed containers for disposal.[4]

Fire-Fighting:

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][4]
- Specific hazards: The substance is combustible. Vapors are heavier than air and may spread along floors. Polymerization is exothermic and can lead to an uncontrolled reaction.[4]
- Protective equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [3][4]

Disposal Considerations

- Dispose of unused monomer and contaminated materials as hazardous waste through an approved waste disposal program.[4][7]
- Do not pour down the drain.[7]
- Leave chemicals in their original containers and do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **tridecyl acrylate**. Always consult the most recent Safety Data Sheet (SDS) from your supplier and adhere to your institution's specific safety protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 3076-04-8,TRIDECYL ACRYLATE | lookchem [lookchem.com]
- 2. Tridecyl acrylate | C16H30O2 | CID 18316 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. angenechemical.com [angenechemical.com]

- 4. scipoly.com [scipoly.com]
- 5. Tridecyl acrylate AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 6. Tridecyl acrylate - Hazardous Agents | Haz-Map [haz-map.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Tridecyl Acrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594421#safety-and-handling-precautions-for-tridecyl-acrylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com